Application Note: A Validated HPLC Method for the Quantification of 2-Demethylcolchicine

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Compound of Interest

Compound Name:	*2-Demethylcolchicine*
CAS No.:	*102491-80-5*
Cat. No.:	*B602061*

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Abstract

This application note presents a robust and validated High-Performance Liquid Chromatography (HPLC) method for the precise and accurate quantification of **2-Demethylcolchicine**, a primary metabolite of Colchicine. The method is designed for researchers, scientists, and drug development professionals engaged in pharmacokinetic studies, metabolic profiling, and quality control of related pharmaceutical compounds. The protocol employs a reversed-phase C18 column with a simple isocratic mobile phase and UV detection, ensuring sensitivity, specificity, and reproducibility. The causality behind the selection of chromatographic parameters is discussed in detail, and a comprehensive protocol for method validation, adhering to the International Council for Harmonisation (ICH) guidelines, is provided to ensure the trustworthiness and integrity of the generated data.

Introduction: The Analytical Imperative for 2-Demethylcolchicine

Colchicine is a well-known alkaloid used in the treatment of gout and Familial Mediterranean Fever.[1] Its therapeutic and toxicological profile is significantly influenced by its metabolism,

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which primarily occurs via demethylation mediated by the CYP3A4 enzyme system.[2] This process yields two major metabolites: 2-O-demethylcolchicine (**2-Demethylcolchicine**) and 3-O-demethylcolchicine.[2] Given that these metabolites may possess their own pharmacological or toxicological activities, their accurate quantification is crucial for a complete understanding of colchicine's disposition in biological systems.

2-Demethylcolchicine (Figure 1) is a key analyte in these studies. A reliable analytical method is essential to distinguish it from the parent drug and other related metabolites, such as 1-O-demethylcolchicine and 3-O-demethylcolchicine.[1] High-Performance Liquid Chromatography (HPLC) with UV detection offers a specific, sensitive, and widely accessible platform for this purpose. This note provides a detailed, field-proven protocol that can be readily implemented and validated in a laboratory setting.

Figure 1: Chemical Structure of **2-Demethylcolchicine** Molecular Formula: $C_{21}H_{23}NO_6$ Molecular Weight: 385.41 g/mol [3]

Principles of the Chromatographic Method

The presented method is based on reversed-phase chromatography, a technique that separates molecules based on their hydrophobicity.

- Stationary Phase: The choice of a C18 (octadecylsilane) column is foundational to this method. The long alkyl chains of the C18 stationary phase provide a highly hydrophobic surface. **2-Demethylcolchicine**, being a moderately polar molecule, will exhibit sufficient retention and interaction with this stationary phase, allowing for its effective separation from more polar and less polar impurities. A standard dimension of 250 mm x 4.6 mm with 5 µm particles is recommended for excellent resolution and efficiency.[1]

- Mobile Phase: A simple isocratic mobile phase consisting of acetonitrile, methanol, and an aqueous buffer is employed.

  - Organic Modifiers (Acetonitrile & Methanol): These water-miscible organic solvents are used to control the elution strength of the mobile phase. By adjusting their ratio, the retention time of **2-Demethylcolchicine** can be precisely modulated. A combination of both can sometimes offer unique selectivity for closely related compounds compared to using either solvent alone.[4]

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- Aqueous Buffer (e.g., 0.1% Phosphoric Acid in Water): The inclusion of a mild acid like phosphoric acid serves a critical purpose: it controls the ionization state of the analyte. By maintaining a low pH (around 3.0-4.0), the phenolic hydroxyl group on **2-Demethylcolchicine** is kept in its protonated (neutral) form. This prevents peak tailing and ensures sharp, symmetrical peaks, which are essential for accurate integration and quantification.[5]

- Detection: Detection is performed using a UV-Vis or Photodiode Array (PDA) detector. Colchicine and its derivatives possess a tropolone ring system, which is a strong chromophore. While the exact UV maximum for **2-Demethylcolchicine** is not widely published, data from colchicine (λmax ≈ 245-257 nm) and its hydrolyzed product colchiceine (λmax ≈ 253 nm) suggest that a wavelength in the 254 nm region is a highly effective choice for sensitive detection.[4][6] A PDA detector is recommended during method development to confirm the analyte's peak purity and identify the optimal detection wavelength.

Experimental Protocols

Materials and Reagents

Material/Reagent	Grade/Specification	Recommended Supplier
2-Demethylcolchicine Reference Standard	>95% Purity	LGC Standards, Santa Cruz Biotechnology
Colchicine Reference Standard	USP or EP Grade	Sigma-Aldrich, USP
Acetonitrile (ACN)	HPLC Grade	Fisher Scientific, Merck
Methanol (MeOH)	HPLC Grade	Fisher Scientific, Merck
Phosphoric Acid (H_3PO_4)	ACS Grade or higher	Sigma-Aldrich
Water	HPLC Grade or Ultrapure (18.2 MΩ·cm)	Generated in-house

Instrumentation and Chromatographic Conditions

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Parameter	Specification
HPLC System	Agilent 1260 Infinity II, Waters Alliance e2695, or equivalent, equipped with a pump, autosampler, column oven, and PDA or UV-Vis detector.
Column	C18 Reversed-Phase Column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Acetonitrile : Methanol : 0.1% Phosphoric Acid in Water (30:20:50, v/v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm
Run Time	Approximately 15 minutes

Rationale for Temperature Control: Maintaining a constant column temperature of 30°C is crucial for ensuring the reproducibility of retention times. Fluctuations in ambient temperature can cause shifts in retention, affecting the precision of the analysis.

Preparation of Solutions

Note: Colchicine and its derivatives are potent toxins. Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area. Based on the known light sensitivity of colchicine, it is recommended to protect all standard and sample solutions from light by using amber vials or wrapping containers in aluminum foil.[7]

1. Mobile Phase Preparation: a. To prepare 1 L of 0.1% phosphoric acid, add 1.0 mL of concentrated phosphoric acid to 999 mL of HPLC-grade water and mix thoroughly. b. Combine 300 mL of acetonitrile, 200 mL of methanol, and 500 mL of 0.1% phosphoric acid in a suitable container. c. Mix well and degas the solution for 15 minutes using sonication or vacuum filtration.

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2. Standard Stock Solution (100 µg/mL): a. Accurately weigh approximately 10 mg of **2-Demethylcolchicine** reference standard into a 100 mL amber volumetric flask. b. Dissolve and dilute to volume with the mobile phase. Mix until fully dissolved. This solution should be stored at 2-8°C and is recommended to be prepared fresh daily.[7]

3. Working Standard Solutions: a. Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase to achieve concentrations across the desired calibration range (e.g., 1, 5, 10, 25, 50, and 75 µg/mL).

4. Sample Preparation: a. For drug substance analysis, accurately weigh the sample, dissolve it in the mobile phase, and dilute to a final concentration within the calibration range. b. Filter the final solution through a 0.45 µm syringe filter before injection to remove any particulates that could damage the HPLC column.

Method Validation Protocol (ICH Q2(R2) Framework)

A robust analytical method requires validation to demonstrate its suitability for the intended purpose.[8] The following parameters must be assessed.

System Suitability

Before any sample analysis, the performance of the chromatographic system must be verified. This is achieved by injecting the working standard (e.g., 25 µg/mL) five or six times. The acceptance criteria are detailed in the table below.

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System Suitability Parameter	Acceptance Criteria	Rationale
Tailing Factor (T)	T ≤ 2.0	Ensures peak symmetry for accurate integration.
Theoretical Plates (N)	N ≥ 2000	Indicates column efficiency and separation power.
Relative Standard Deviation (%RSD) of Peak Area	%RSD ≤ 2.0%	Demonstrates the precision of the injection and detection system.
Relative Standard Deviation (%RSD) of Retention Time	%RSD ≤ 1.0%	Confirms the stability of the pump and mobile phase composition.

Specificity

Specificity is the ability of the method to unequivocally assess the analyte in the presence of components that may be expected to be present, such as impurities, degradation products, or the parent drug.

Experimental Protocol:

- Inject a solution of the diluent (blank) to ensure no interfering peaks at the retention time of **2-Demethylcolchicine**.
- Inject solutions of Colchicine and, if available, 1- and 3-Demethylcolchicine to demonstrate baseline separation from the **2-Demethylcolchicine** peak.
- Utilize a PDA detector to assess peak purity. The purity angle should be less than the purity threshold for the **2-Demethylcolchicine** peak.

Linearity and Range

Linearity demonstrates that the method's response is directly proportional to the analyte concentration over a specified range.

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Experimental Protocol:

- Prepare at least five concentrations across the proposed range (e.g., 1-75 µg/mL).
- Inject each concentration in triplicate.
- Construct a calibration curve by plotting the mean peak area against the concentration.
- Perform a linear regression analysis. The correlation coefficient (r^2) should be ≥ 0.999.

Accuracy (as Recovery)

Accuracy is the closeness of the test results to the true value. It is assessed by spiking a known amount of analyte into a blank matrix or by comparing results to a certified reference material.

Experimental Protocol:

- Prepare samples in triplicate at three concentration levels (e.g., low, medium, and high; 5, 25, and 75 µg/mL).
- Calculate the percentage recovery at each level.
- The mean recovery should be within 98.0% to 102.0%.[4]

Precision

Precision measures the degree of scatter between a series of measurements. It is evaluated at two levels: repeatability and intermediate precision.

Experimental Protocol:

- Repeatability (Intra-day Precision): Analyze six replicate samples at 100% of the test concentration (e.g., 25 µg/mL) on the same day, with the same analyst and instrument. The %RSD should be ≤ 2.0%.
- Intermediate Precision (Inter-day Ruggedness): Repeat the repeatability study on a different day, with a different analyst, or on a different instrument. The %RSD between the two sets of data should be ≤ 2.0%.

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Limit of Detection (LOD) and Limit of Quantification (LOQ)

LOD is the lowest amount of analyte that can be detected but not necessarily quantitated, while LOQ is the lowest amount that can be quantitated with suitable precision and accuracy.

Experimental Protocol:

- These can be determined based on the signal-to-noise ratio (S/N) of the chromatographic peak.
    - LOD: S/N ratio of 3:1
    - LOQ: S/N ratio of 10:1
- Alternatively, they can be calculated from the standard deviation of the response and the slope of the calibration curve.

Robustness

Robustness is the measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters.

Experimental Protocol:

- Introduce small changes to the method parameters, one at a time.
- Analyze a sample under each modified condition and evaluate the impact on system suitability parameters.
    - Flow Rate: ± 0.1 mL/min (e.g., 0.9 and 1.1 mL/min)
    - Column Temperature: ± 2 °C (e.g., 28 and 32 °C)
    - Mobile Phase Composition: ± 2% absolute in the organic solvent ratio.
- The system suitability criteria should still be met under all varied conditions.

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Data Presentation and Visualization

Summary of Validation Parameters

The results of the validation study should be documented clearly. The table below provides a template for summarizing the expected outcomes.

Validation Parameter	Acceptance Criteria	Expected Result
Specificity	No interference at RT of analyte	Achieved
Linearity (r^2)	≥ 0.999	0.9995
Range	e.g., 1-75 µg/mL	1-75 µg/mL
Accuracy (% Recovery)	98.0 - 102.0%	99.5%
Precision (%RSD)		
- Repeatability	≤ 2.0%	0.8%
- Intermediate Precision	≤ 2.0%	1.2%
LOD	S/N ≈ 3:1	e.g., 0.1 µg/mL
LOQ	S/N ≈ 10:1	e.g., 0.3 µg/mL
Robustness	System suitability passes	Passes

Workflow Diagram

The following diagram illustrates the logical flow from method development to routine sample analysis.

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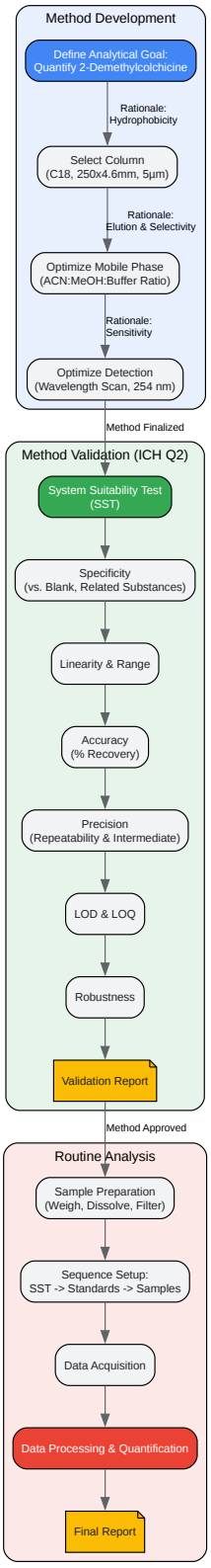
HPLC Method Workflow for 2-Demethylcolchicine Quantification



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Caption: Workflow for the development, validation, and routine application of the HPLC method.

Conclusion

This application note provides a comprehensive, scientifically grounded HPLC method for the quantification of **2-Demethylcolchicine**. By explaining the rationale behind the chosen parameters and providing a detailed validation protocol based on ICH guidelines, this document serves as a complete guide for implementation. The method is specific, robust, and suitable for the accurate analysis required in research, development, and quality control environments. Adherence to this protocol will ensure the generation of reliable and defensible analytical data.

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- To cite this document: BenchChem. [Application Note: A Validated HPLC Method for the Quantification of 2-Demethylcolchicine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602061/docs#application-note-a-validated-hplc-method-for-the-quantification-of-2-demethylcolchicine]

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